

Application Notes and Protocols for Transbond™ XT in Aligner Attachment Bonding

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Compound of Interest

Compound Name: Transbond

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This document provides a comprehensive overview of the clinical and in-vitro performance of 3M™ **Transbond**™ XT Light Cure Adhesive for bonding clear aligner attachments. The information is compiled from various clinical studies to guide research and development in orthodontics and dental materials.

Quantitative Data Summary

The following tables summarize key performance indicators of **Transbond**™ XT from multiple studies, providing a basis for comparison and evaluation.

Table 1: Shear Bond Strength (SBS) of **Transbond**™ XT Compared to Other Adhesives

Study Reference	Adhesive Groups	Mean SBS (MPa)	Standard Deviation (MPa)	Key Findings
Shaikh S, et al. [1]	Transbond™ XT (with primer)	13.18	5.71	Transbond™ XT showed higher shear bond strength compared to Bracepaste.[1]
Transbond™ XT (without primer)	11.28	6.0	No statistically significant difference was found between using Transbond™ XT with or without a primer.[1]	
Bracepaste (with primer)	-	-		
Bracepaste (without primer)	-	-		
Aqualine LC	10.05	4.0		
Unnamed Study[2]	Transbond™ XT	12.91	2.0	Transbond™ XT demonstrated the highest mean SBS among the four adhesives tested.[2]
Bracepaste	12.87	1.59		
Enlight	11.77	1.87		
Heliosit	10.93	1.71		

Unnamed Study[3]	Transbond™ XT	-	-	The mean shear bond strength of Transbond™ XT was the highest among the four adhesives studied.[3]
Enlight	-	-		
Heliosit	-	-		
Orthofix	-	-		
Unnamed Study[4]	Transbond™ XT	145.73	3.87	Transbond™ XT had a significantly higher mean SBS than Resilience.[4]
Resilience	125.59	3.37		
Transbond™ XT + TiO2	123.92	3.17		Addition of TiO2 nanoparticles decreased the SBS of Transbond™ XT. [4]
Resilience + TiO2	77.75	2.33		

Note: The minimum clinically acceptable bond strength is generally considered to be in the range of 6-8 MPa.[5]

Table 2: Clinical Bond Failure Rate of **Transbond™ XT**

Study Reference	Adhesive Groups	Observation Period	Failure Rate (%)	Key Findings
Unnamed Study[6]	Transbond™ XT	6 months	8.1	No statistically significant difference in bond failure rates was observed between Transbond™ XT and Heliosit Orthodontic. Bond failure rates below 10% are generally considered clinically acceptable.[6]
Heliosit Orthodontic	6 months	6.0	The majority of bond failures occurred within the initial 3 months of treatment.[6]	

Table 3: Wear Resistance of **Transbond™** XT for Aligner Attachments

Study Reference	Composite Resin Groups	Evaluation Method	Mean Volume Loss/Reduction	Key Findings
Unnamed Study[7]	Transbond™ XT	Micro-CT analysis after thermal cycling and tooth brushing	Significant decrease in attachment volume	The greatest volume reduction was observed in the Transbond™ XT group, while the least occurred in the G-aenial Universal Flo group.[7]
Flow Tain	-			
G-aenial Universal Flo	-			
Filtek Z350 XT	-			

Table 4: Adhesive Remnant Index (ARI) Scores for **Transbond™ XT**

The Adhesive Remnant Index (ARI) quantifies the amount of adhesive remaining on the tooth surface after debonding. Scores range from 0 (no adhesive left) to 3 (all adhesive left on the tooth).

Study Reference	Adhesive Group	Most Frequent ARI Score(s)	Key Findings
Unnamed Study[2]	Transbond™ XT	1 & 2 (50% of samples had less than half of the adhesive remaining)	Transbond™ XT showed the least adhesive residue left on the tooth compared to Bracepaste, Enlight, and Heliosit. [2]
Shaikh S, et al.[1]	Transbond™ XT (with primer)	2 & 3	This group had the best and highest ARI scores, indicating more adhesive remained on the tooth, which can protect the enamel during debonding.[1]
Unnamed Study[8]	Transbond™ XT (Total-Etch)	2	The Total-Etch group (Transbond™ XT) showed a higher prevalence of score 2 compared to the Self-Etch group.[8]

Experimental Protocols

The following are generalized experimental protocols for the application of **Transbond™ XT** for aligner attachments, based on common methodologies cited in clinical studies.

Protocol 1: Standard Application of Transbond™ XT for Aligner Attachments

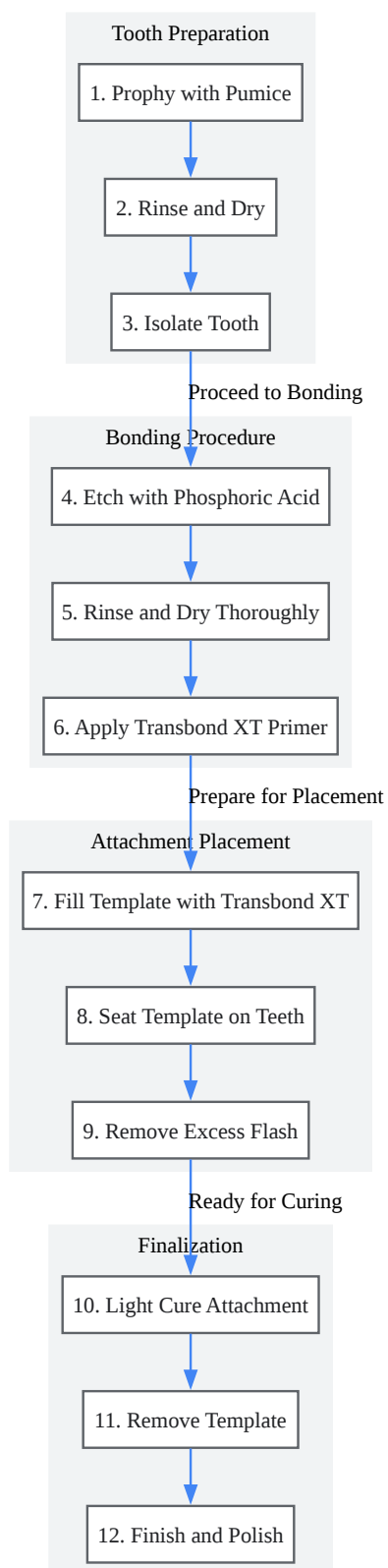
- Tooth Preparation:
 - Clean the enamel surface with a slurry of pumice and water using a prophyl cup.

- Thoroughly rinse the surface with water and dry with oil-free air.
- Isolate the tooth to prevent saliva contamination.
- Etching:
 - Apply a 35-37% phosphoric acid etching gel to the enamel surface where the attachment will be placed.
 - Etch for 15-30 seconds.
 - Rinse thoroughly with water for at least 15 seconds to completely remove the etchant.
 - Dry the enamel surface with oil-free air until it appears frosty-white.
- Primer Application:
 - Apply a thin, uniform layer of **Transbond**™ XT Primer to the etched enamel surface.
- Attachment Placement:
 - Fill the attachment well in the aligner template with **Transbond**™ XT composite. Avoid overfilling.
 - Seat the template firmly onto the patient's teeth.
 - Remove any excess adhesive flash from around the attachment margins with a dental explorer or microbrush before curing.
- Light Curing:
 - Position the curing light tip directly over the attachment, as close as possible without touching the template.
 - Light cure the attachment for a minimum of 6 seconds through the template. Curing times may vary depending on the light source and intensity.
- Finishing:

- Carefully remove the aligner template.
- Inspect the attachment for complete bonding and absence of voids.
- Remove any remaining flash with a scaler or a finishing bur to ensure a smooth surface and prevent patient discomfort.

Visualizations

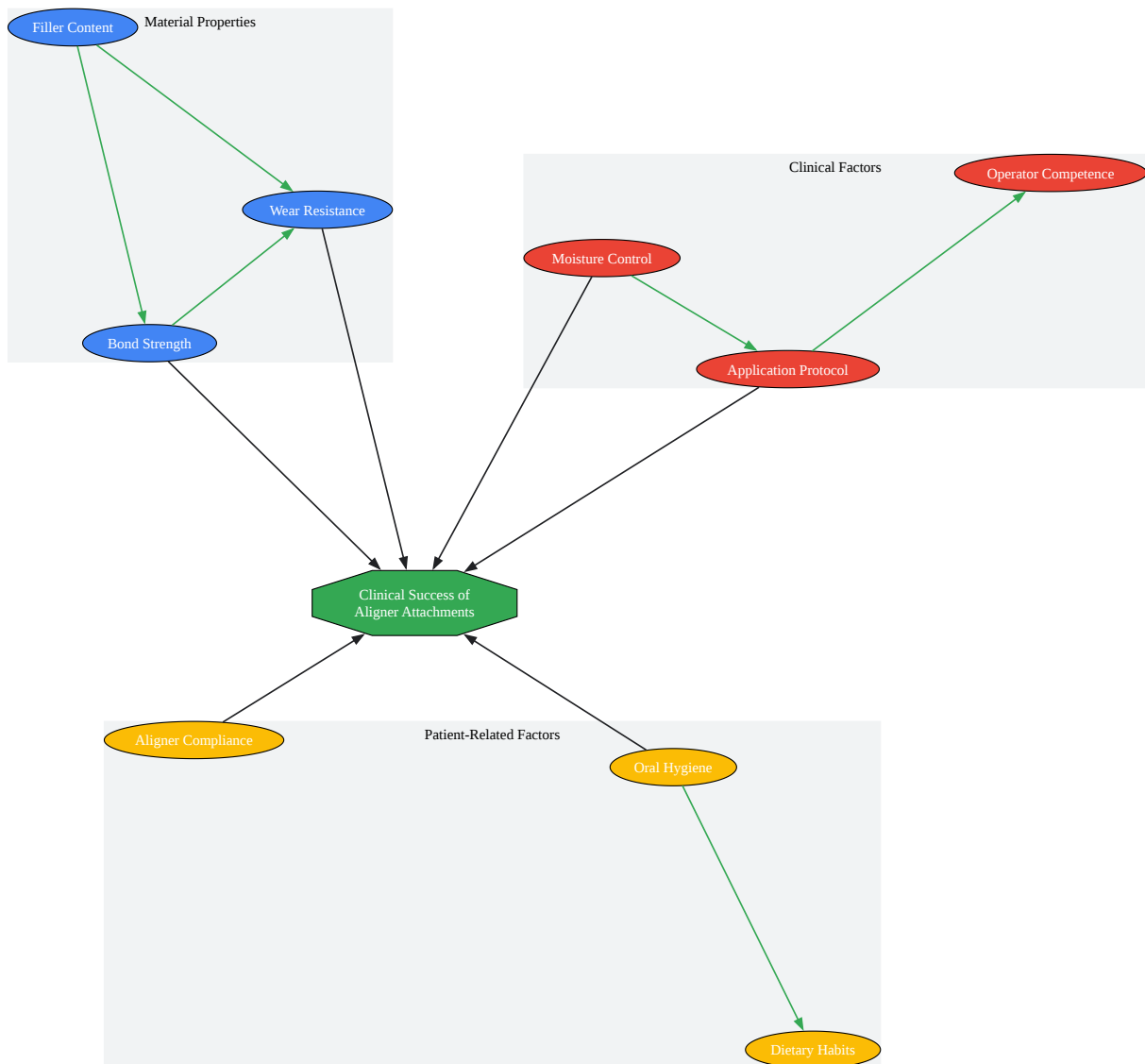
Experimental Workflow for Transbond™ XT Application



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Caption: Step-by-step workflow for aligner attachment bonding with **Transbond XT**.

Factors Influencing Clinical Success of Aligner Attachments



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Caption: Interplay of factors affecting the clinical performance of attachments.

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